

# Personal protective equipment for handling 1-Chloro-3-phenylpropane

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## Compound of Interest

Compound Name: 1-Chloro-3-phenylpropane

Cat. No.: B093460

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## Essential Safety and Handling Guide for 1-Chloro-3-phenylpropane

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Chloro-3-phenylpropane** in a laboratory setting. Adherence to these guidelines is critical for ensuring personnel safety and regulatory compliance.

## Chemical Safety and Hazard Information

**1-Chloro-3-phenylpropane** is a colorless liquid that presents several potential health hazards. It is known to cause skin irritation and may also lead to irritation of the eyes, respiratory system, and digestive tract.<sup>[1]</sup> It is classified as a combustible liquid.<sup>[2]</sup> The toxicological properties of this chemical have not been fully investigated, warranting a cautious approach to handling.<sup>[1]</sup>

## Key Physical and Chemical Properties

Property	Value
CAS Number	104-52-9
Molecular Formula	C <sub>9</sub> H <sub>11</sub> Cl
Molecular Weight	154.64 g/mol
Appearance	Colorless liquid <a href="#">[1]</a>
Boiling Point	219 °C (lit.) <a href="#">[2]</a> <a href="#">[3]</a>
Density	1.08 g/mL at 25 °C (lit.) <a href="#">[2]</a> <a href="#">[3]</a>
Flash Point	87 °C (188.6 °F) - closed cup <a href="#">[2]</a>
Incompatibilities	Strong oxidizing agents, strong bases <a href="#">[4]</a>

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **1-Chloro-3-phenylpropane** to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. <a href="#">[1]</a> <a href="#">[4]</a>	Protects against potential splashes and eye irritation. <a href="#">[1]</a>
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. <a href="#">[1]</a> <a href="#">[4]</a>	Prevents direct contact and skin irritation. <a href="#">[1]</a>
Respiratory Protection	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant respirator use. <a href="#">[1]</a> <a href="#">[4]</a>	Protects against inhalation and respiratory tract irritation. <a href="#">[1]</a>

## Operational Plan for Handling 1-Chloro-3-phenylpropane

A systematic approach to handling this chemical from receipt to disposal is crucial for laboratory safety.

### Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any damage or leaks.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[5\]](#) Keep away from incompatible substances such as strong oxidizing agents and strong bases.[\[4\]](#)
- **Labeling:** Ensure the container is clearly labeled with the chemical name and associated hazards.

## Handling and Use

- Ventilation: Always handle **1-Chloro-3-phenylpropane** in a well-ventilated area, such as a chemical fume hood, to keep airborne concentrations low.[1]
- Personal Hygiene: Wash hands thoroughly after handling.[1]
- Avoid Contact: Take all necessary precautions to avoid contact with eyes, skin, and clothing. [1] Do not breathe vapor, mist, or gas.[1]
- Safe Practices: Keep the container tightly closed when not in use.[1]

## Spill Response

- Immediate Action: In case of a spill, immediately evacuate the area and ensure adequate ventilation.[1]
- Containment: Absorb the spill with an inert material such as vermiculite, sand, or earth.[1]
- Cleanup: Collect the absorbed material and place it into a suitable, labeled container for disposal.[1]
- Decontamination: Clean the spill area thoroughly.

## First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1][4]
Skin Contact	Remove contaminated clothing and shoes. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention.[1][4]
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek medical attention.[1][4]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][4]

## Disposal Plan

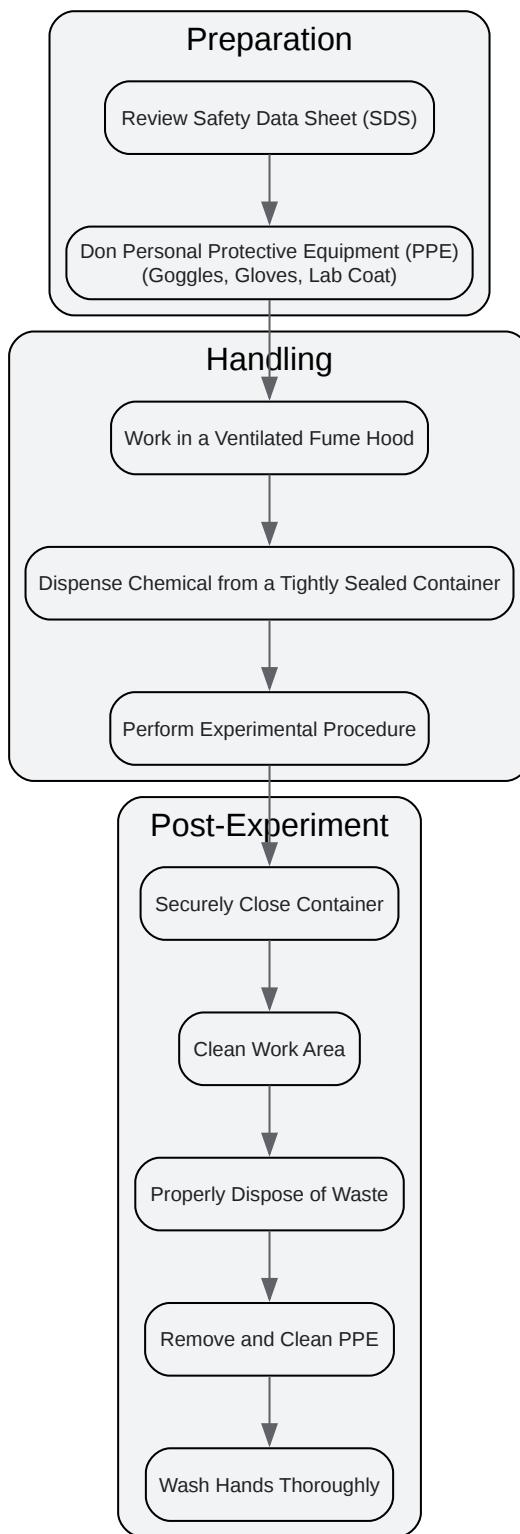
Proper disposal of **1-Chloro-3-phenylpropane** and its contaminated materials is essential to prevent environmental contamination and comply with regulations.

- **Waste Characterization:** Chemical waste generators must determine if the discarded chemical is classified as hazardous waste according to US EPA guidelines in 40 CFR Parts 261.3 and consult state and local regulations.[1]
- **Disposal Method:** The material can be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[5] Do not discharge into sewer systems.[5]
- **Contaminated Packaging:** Containers should be triple-rinsed (or equivalent) and can then be offered for recycling or reconditioning.[5] Alternatively, the packaging can be punctured to render it unusable and then disposed of in a sanitary landfill.[5]

## Experimental Workflow and Safety Procedures

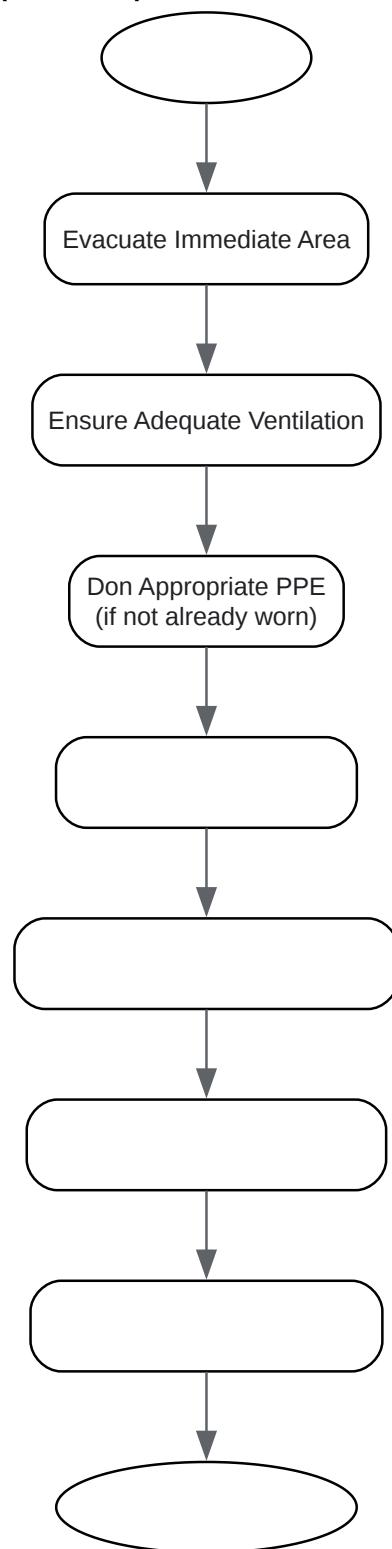
The following diagrams illustrate the standard workflow for handling **1-Chloro-3-phenylpropane** and the appropriate response to an accidental spill.

## Safe Handling Workflow for 1-Chloro-3-phenylpropane

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Caption: Workflow for the safe handling of **1-Chloro-3-phenylpropane**.

## Spill Response Procedure



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Caption: Step-by-step procedure for responding to a **1-Chloro-3-phenylpropane** spill.

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